

Technical Guide: 5-Ethyl- α -methylene- γ -butyrolactone

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Compound of Interest

Compound Name: 5-Ethyl-3-methylene-dihydro-furan-2-one

CAS No.: 82112-60-5

Cat. No.: B3286208

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Executive Summary

5-Ethyl- α -methylene- γ -butyrolactone (also known as α -methylene- γ -hexalactone or 2-methylene-4-hexanolide) is a functionalized sesquiterpene lactone derivative characterized by an exocyclic α -methylene group conjugated to a carbonyl. This structural motif acts as a potent Michael acceptor, enabling the compound to form covalent bonds with nucleophilic cysteine residues in biological targets.

Primarily utilized in oncology and immunology research, this compound serves as a pharmacophore for inhibiting the NF- κ B signaling pathway by alkylating the p65 subunit. Additionally, its antifungal and antibacterial properties make it a candidate for agricultural fungicide development. This guide details its chemical identity, validated synthesis protocols, mechanism of action, and safety considerations.

Chemical Identity & Nomenclature[1][2][3]

The compound is a derivative of Tulipalin A (α -methylene- γ -butyrolactone) with an ethyl substitution at the γ -position (C5).

Property	Specification
Systematic Name	5-ethyl-3-methylenedihydro-2(3H)-furanone
Common Synonyms	α -methylene- γ -hexalactone; 2-methylene-4-hexanolide; 3-methylene-5-ethyl- γ -butyrolactone
CAS Number	Variable by isomer (Generic α -methylene- γ -butyrolactone: 547-65-9; Specific ethyl derivative often cited in synthesis literature)
Molecular Formula	C ₇ H ₁₀ O ₂
Molecular Weight	126.15 g/mol
SMILES	<chem>CCC1CC(=C)C(=O)O1</chem>
InChI Key	(Isomer specific)
Pharmacophore	α -methylene- γ -lactone (Michael Acceptor)

Synthesis & Production

The most robust synthetic route utilizes a Reformatsky-type reaction involving zinc-mediated addition of an α -(bromomethyl)acrylate ester to an aldehyde (Propanal), followed by spontaneous or acid-catalyzed lactonization.

Reaction Mechanism

The synthesis relies on the formation of an organozinc intermediate from ethyl 2-(bromomethyl)acrylate. This nucleophilic species attacks the carbonyl of propanal. The resulting hydroxy-ester cyclizes to form the lactone ring.

Validated Experimental Protocol

- Scale: 10 mmol
- Yield: ~60-75%

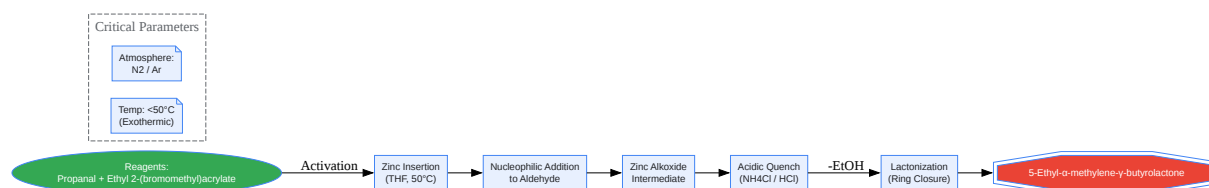
Reagents:

- Ethyl 2-(bromomethyl)acrylate (1.2 equiv)
- Propanal (1.0 equiv)
- Activated Zinc powder (1.5 equiv)
- THF (anhydrous)
- Saturated aqueous NH_4Cl (Quenching)

Step-by-Step Methodology:

- Activation: Suspend zinc powder in anhydrous THF under nitrogen atmosphere. Activate with a catalytic amount of iodine or 1,2-dibromoethane if necessary.
- Addition: Add propanal (10 mmol) to the suspension.
- Initiation: Slowly add ethyl 2-(bromomethyl)acrylate (12 mmol) dropwise. The reaction is exothermic; maintain temperature at 40-50°C to prevent runaway.
- Reaction: Stir at reflux for 2–4 hours. Monitor consumption of aldehyde via TLC (Hexane:EtOAc 4:1).
- Quenching: Cool to 0°C and quench with saturated NH_4Cl solution.
- Acid Cyclization: If lactonization is incomplete (presence of open-chain hydroxy ester), treat the crude organic layer with catalytic p-TsOH in benzene/toluene at reflux with a Dean-Stark trap.
- Purification: Extract with diethyl ether, dry over MgSO_4 , and concentrate. Purify via silica gel flash chromatography (Gradient: 5% to 20% EtOAc in Hexanes).

Synthesis Workflow Diagram



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Caption: Step-wise Reformatsky synthesis pathway for the production of 5-ethyl-α-methylene-γ-butyrolactone.

Biological Applications & Mechanism of Action The Michael Acceptor Pharmacophore

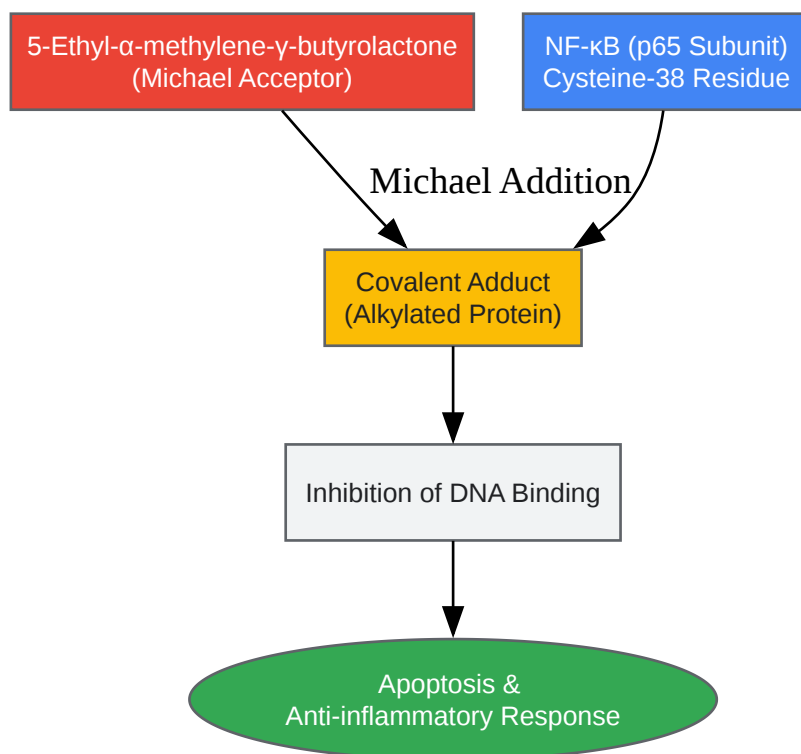
The biological activity of 5-ethyl-α-methylene-γ-butyrolactone is driven by the exocyclic double bond conjugated to the carbonyl. This system is highly reactive toward thiols (sulfhydryl groups) via Michael addition.

Target: NF-κB Pathway Inhibition

A primary application is the inhibition of the Nuclear Factor kappa B (NF-κB) pathway, a key regulator of inflammation and cancer cell survival.

- Mechanism: The lactone covalently alkylates the p65 subunit of NF-κB (specifically at Cysteine-38).
- Result: This alkylation prevents the binding of NF-κB to DNA, thereby suppressing the transcription of pro-inflammatory cytokines and anti-apoptotic genes.

Mechanism of Action Diagram



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Caption: Molecular mechanism showing the covalent alkylation of NF-κB p65 by the lactone warhead.

Analytical Characterization

To validate the synthesis of 5-ethyl-α-methylene-γ-butyrolactone, researchers should look for the following spectroscopic signatures.

¹H NMR Spectroscopy (CDCl₃, 400 MHz)

Proton Environment	Chemical Shift (δ)	Multiplicity	Integration	Assignment
Exocyclic =CH ₂ (a)	6.20 - 6.25	Doublet (J ~2-3 Hz)	1H	Trans to C=O
Exocyclic =CH ₂ (b)	5.60 - 5.65	Doublet (J ~2-3 Hz)	1H	Cis to C=O
γ -CH (Ring)	4.40 - 4.50	Multiplet	1H	C5 Proton
β -CH ₂ (Ring)	2.60 - 3.10	Multiplet	2H	C4 Protons
Ethyl -CH ₂ -	1.60 - 1.80	Multiplet	2H	Side chain methylene
Ethyl -CH ₃	0.95 - 1.05	Triplet	3H	Terminal methyl

Note: The presence of two doublets between 5.5 and 6.3 ppm is the diagnostic signature of the α -methylene group.

IR Spectroscopy

- Carbonyl (C=O): Strong band at ~1750–1770 cm⁻¹ (characteristic of γ -lactones).
- Alkene (C=C): Weak to medium band at ~1660 cm⁻¹.

Safety & Toxicology

Allergenic Potential

Like its parent compound Tulipalin A (found in tulips), the 5-ethyl derivative is a potent contact allergen.

- Mechanism: Haptenization of skin proteins via cysteine modification.
- Handling: Double-gloving (Nitrile) and use of a fume hood are mandatory. Avoid direct skin contact.

Cytotoxicity

- Toxicity: Moderate to high cytotoxicity against mammalian cells.
- LD50: Not established for humans; treat as a toxic alkylating agent.

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